

Spectroscopic Data of 6-Bromoquinazolin-4-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-Bromoquinazolin-4-amine

CAS No.: 21419-48-7

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This technical guide provides a comprehensive analysis of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopic data of **6-Bromoquinazolin-4-amine**. As a pivotal intermediate in medicinal chemistry, particularly in the synthesis of kinase inhibitors and other therapeutic agents, a thorough understanding of its structural characterization is paramount for researchers in drug discovery and development. This document delineates the expected spectral features, the underlying principles of spectral interpretation, and detailed protocols for data acquisition, ensuring scientific integrity and empowering researchers to confidently verify this critical molecular scaffold.

The Strategic Importance of Spectroscopic Verification

In the landscape of drug development, the unequivocal confirmation of a molecule's structure is a foundational prerequisite. NMR spectroscopy stands as the most powerful technique for the

elucidation of the structure of organic molecules in solution. For a compound like **6-Bromoquinazolin-4-amine**, which serves as a versatile building block, precise NMR data ensures the fidelity of subsequent synthetic transformations and the biological activity of the final compounds. This guide provides the key spectroscopic data points and interpretative logic to affirm the structural integrity of **6-Bromoquinazolin-4-amine**.

Predicted ^1H NMR Spectroscopic Data

The ^1H NMR spectrum provides information about the chemical environment and connectivity of hydrogen atoms within a molecule. For **6-Bromoquinazolin-4-amine**, the expected proton signals in a common deuterated solvent such as DMSO- d_6 are detailed below. The predictions are based on established substituent effects on the quinazoline ring system and data from analogous compounds.

Table 1: Predicted ^1H NMR Chemical Shifts and Multiplicities for **6-Bromoquinazolin-4-amine** in DMSO- d_6

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-2	~ 8.4 - 8.6	Singlet (s)	N/A	This proton is on a carbon adjacent to two nitrogen atoms, leading to a significant downfield shift due to the electron-withdrawing nature of the nitrogens.
H-5	~ 8.2 - 8.4	Doublet (d)	~ 2.0 - 2.5	This proton is ortho to the bromine atom, which exerts a deshielding effect. It will appear as a doublet due to coupling with H-7. The small coupling constant is characteristic of a meta coupling.
H-7	~ 7.8 - 8.0	Doublet of doublets (dd)	$J(\text{H7-H8}) \approx 8.5-9.0$, $J(\text{H7-H5}) \approx 2.0-2.5$	This proton is coupled to both H-8 (ortho) and H-5 (meta), resulting in a doublet of doublets. The

larger coupling constant is from the ortho coupling, and the smaller one is from the meta coupling.

H-8

~ 7.6 - 7.8

Doublet (d)

~ 8.5 - 9.0

This proton is ortho to H-7 and will appear as a doublet with a large coupling constant typical for ortho-aromatic protons.

				The chemical shift of the amine protons is highly dependent on solvent, concentration, and temperature. These protons often appear as a broad singlet due to quadrupole broadening from the adjacent nitrogen and potential hydrogen exchange. In many cases, this signal can be exchanged with D ₂ O.
NH ₂	~ 7.0 - 8.0 (broad)	Singlet (s, broad)	N/A	

Diagram 1: Numbering of **6-Bromoquinazolin-4-amine**

IUPAC numbering scheme for the quinazoline ring.

Predicted ¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum reveals the chemical environment of each carbon atom in the molecule. Due to the low natural abundance of the ¹³C isotope, a larger sample size and more scans are typically required for data acquisition compared to ¹H NMR.

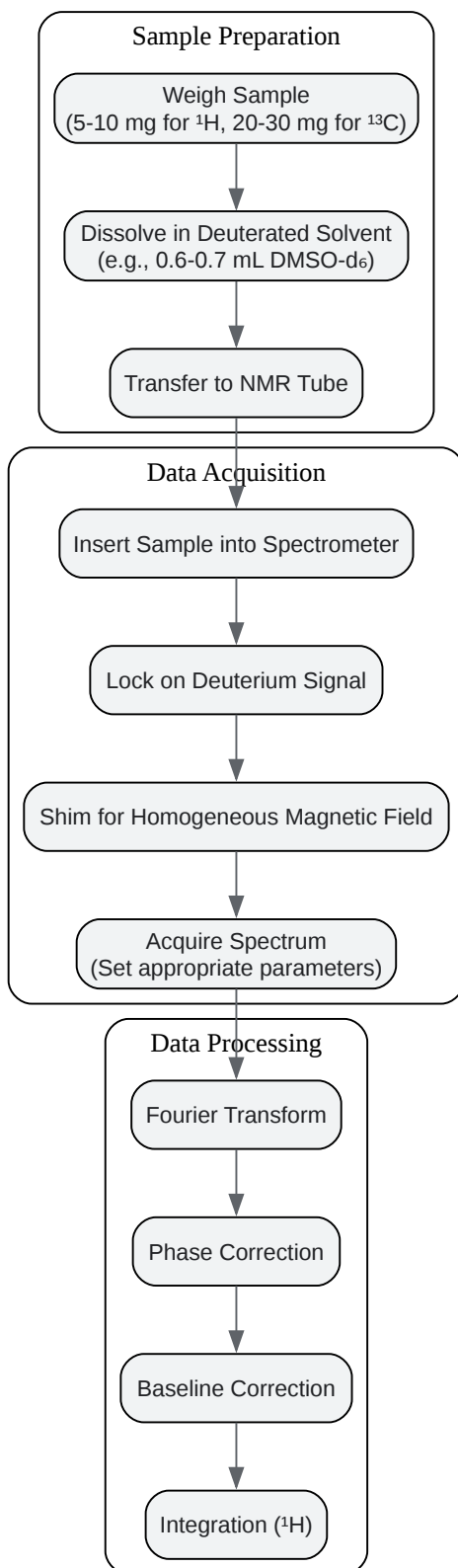
Table 2: Predicted ¹³C NMR Chemical Shifts for **6-Bromoquinazolin-4-amine** in DMSO-d₆

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
C-2	~ 155 - 158	This carbon is situated between two nitrogen atoms, resulting in a significant downfield shift.
C-4	~ 152 - 155	The C-4 carbon is attached to an amino group and is part of the pyrimidine ring, leading to a downfield chemical shift.
C-4a	~ 148 - 150	This is a quaternary carbon at the fusion of the two rings.
C-5	~ 128 - 130	Aromatic carbon adjacent to the bromine-substituted carbon.
C-6	~ 118 - 122	This carbon is directly attached to the electronegative bromine atom, which typically results in a shielding effect (upfield shift) for the directly attached carbon in aromatic systems.
C-7	~ 135 - 138	Aromatic methine carbon.
C-8	~ 125 - 128	Aromatic methine carbon.
C-8a	~ 120 - 123	Quaternary carbon at the ring junction, influenced by the adjacent nitrogen atom.

Experimental Protocol for NMR Data Acquisition

To ensure high-quality, reproducible NMR data, a standardized experimental protocol is essential. The following provides a robust methodology for the acquisition of ^1H and ^{13}C NMR spectra of **6-Bromoquinazolin-4-amine**.

Diagram 2: Workflow for NMR Sample Preparation and Data Acquisition

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A standardized workflow for acquiring high-quality NMR spectra.

Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **6-Bromoquinazolin-4-amine** for ^1H NMR analysis and 20-30 mg for ^{13}C NMR analysis.
 - Dissolve the sample in approximately 0.6-0.7 mL of high-purity deuterated dimethyl sulfoxide (DMSO-d_6) in a clean, dry vial. The use of a deuterated solvent is crucial to avoid large solvent signals in the ^1H NMR spectrum.
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent. This step is essential for maintaining a stable magnetic field during the experiment.
 - Shim the magnetic field to achieve optimal homogeneity, which results in sharp, well-resolved peaks.
 - For ^1H NMR:
 - Use a standard single-pulse experiment.
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
 - Acquire a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
 - Set a relaxation delay of 1-5 seconds to ensure quantitative integration.
 - For ^{13}C NMR:

- Use a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon.
- Set the spectral width to encompass the full range of carbon chemical shifts (e.g., 0-180 ppm).
- A larger number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of ^{13}C .
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID) to obtain the frequency-domain spectrum.
 - Perform phase correction to ensure all peaks are in the absorptive mode.
 - Apply a baseline correction to obtain a flat baseline.
 - For ^1H NMR, integrate the signals to determine the relative ratios of the different types of protons.

Trustworthiness Through Self-Validation

The presented spectroscopic data provides a self-validating system. The predicted chemical shifts, multiplicities, and coupling constants are all interconnected and governed by the fundamental principles of NMR theory. For instance, the observation of a doublet with a coupling constant of ~2.0-2.5 Hz for H-5 should be accompanied by a doublet of doublets for H-7 with one of its coupling constants matching this value. The integration of the aromatic protons should correspond to a 1:1:1:1 ratio, and the amine signal should integrate to two protons. Any deviation from this expected pattern would indicate the presence of impurities or an incorrect structure.

Conclusion

This technical guide provides a detailed framework for the ^1H and ^{13}C NMR spectroscopic analysis of **6-Bromoquinazolin-4-amine**. While experimental spectra for this specific molecule are not readily available in the public domain, the predicted data, based on established

chemical shift theory and analysis of analogous structures, offers a robust reference for researchers. The provided experimental protocols and interpretative guidelines are designed to empower scientists to confidently acquire and analyze their own data, ensuring the structural integrity of this vital building block in their drug discovery endeavors.

References

- Note: As specific experimental data for **6-Bromoquinazolin-4-amine** is not available in the cited literature, the references below provide foundational knowledge on NMR spectroscopy and data for structurally related compounds that inform the predictions made in this guide.
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